

Personal protective equipment for handling 3-(Acryloyloxy)-2-hydroxypropyl methacrylate

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Compound of Interest

Compound Name: 3-(Acryloyloxy)-2-hydroxypropyl methacrylate

Cat. No.: B158976

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Essential Safety and Handling Guide for 3-(Acryloyloxy)-2-hydroxypropyl Methacrylate

This guide provides critical safety and logistical information for the handling and disposal of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** (CAS No. 1709-71-3), tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

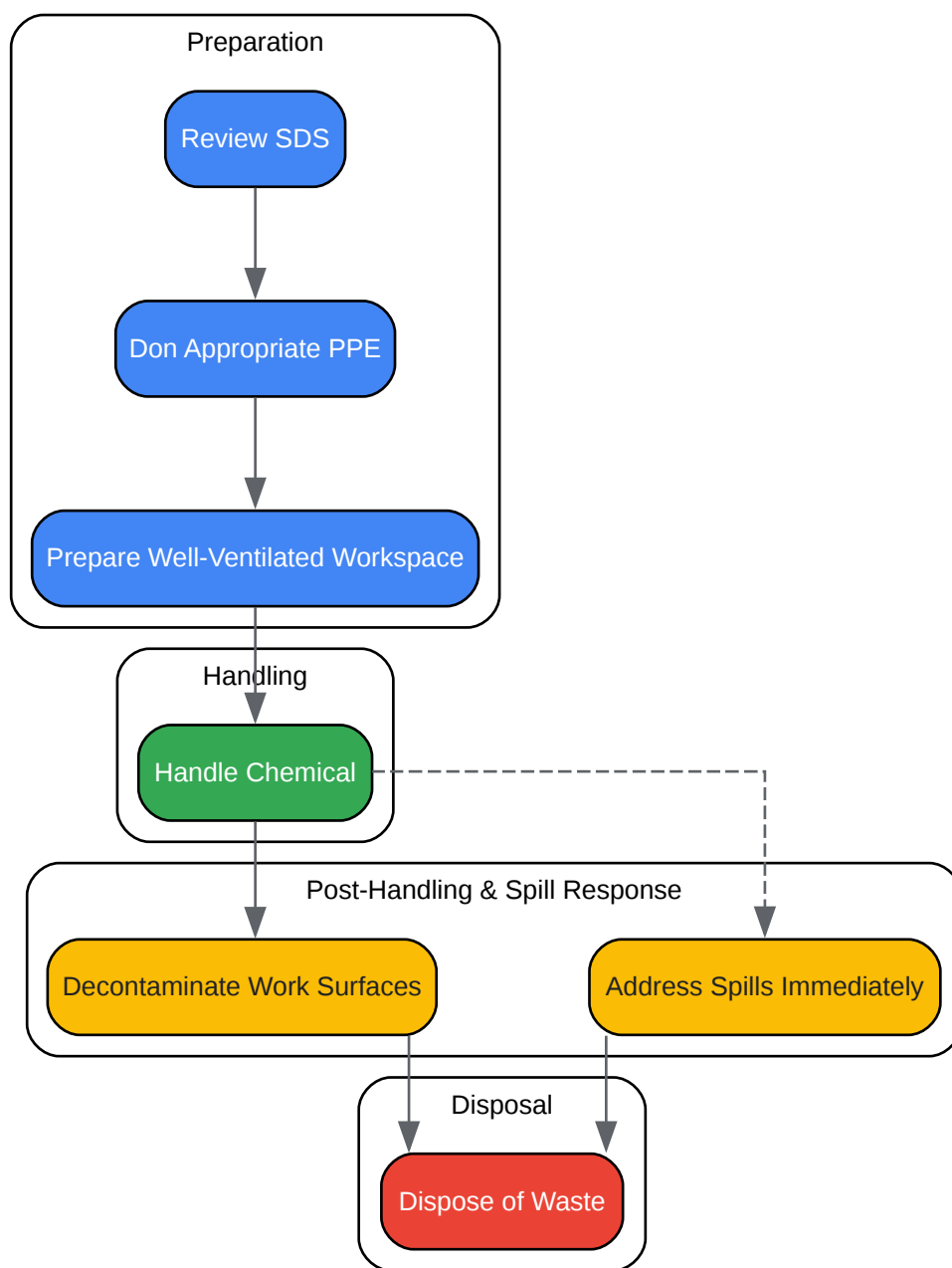
3-(Acryloyloxy)-2-hydroxypropyl methacrylate is a chemical that poses several health risks. It is known to cause serious eye damage, skin irritation, and may lead to an allergic skin reaction^{[1][2]}. Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure.

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye and Face Protection	Full face shield or indirect vented chemical goggles.[1][3]	To protect against splashes and vapors that can cause serious eye damage. Contact lenses should not be worn when handling this chemical. [3]
Hand Protection	Chemical-resistant gloves (e.g., tested to EN 374 in Europe or F739 in the US).[3]	To prevent skin contact, which can cause irritation and allergic reactions.
Skin and Body Protection	Protective clothing to avoid all possible skin contact.[3]	To protect against accidental spills and splashes.
Respiratory Protection	A NIOSH-approved respirator with an appropriate organic vapor cartridge (e.g., type ABEK (EN14387)) is recommended if ventilation is inadequate or for spill response.	To prevent inhalation of vapors, which can be harmful.

Operational Plan for Safe Handling

A systematic approach to handling **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** is crucial to minimize risks. The following workflow outlines the key steps from preparation to disposal.



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Safe handling workflow for **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**.

Experimental Protocols: Step-by-Step Guidance

Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**.

- Personal Protective Equipment (PPE): Equip yourself with the mandatory PPE as detailed in the table above.
- Ventilation: Ensure you are working in a well-ventilated area, such as a chemical fume hood, to minimize vapor inhalation.^[3] Eyewash stations and safety showers should be readily accessible.^[4]

Handling:

- Avoid Contact: Do not allow the chemical to come into contact with your eyes, skin, or clothing.^[4]
- Prevent Inhalation: Do not breathe the dust, fume, gas, mist, vapors, or spray.^[1]
- Eating and Drinking: Do not eat, drink, or smoke in the area where the chemical is handled.^[3]
- Hand Washing: Always wash your hands thoroughly with soap and water after handling the chemical.^[3]

Storage:

- Container: Keep the container securely sealed when not in use.^[3]
- Conditions: Store in a cool, dry, well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.^{[3][4]} The recommended storage temperature is 2-8°C.^[5]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents.^[4]

Disposal Plan

Proper disposal of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Collect all waste, including unused chemical and contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed container.

Disposal Procedure:

- Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[\[1\]](#) Do not dispose of it with household garbage or allow it to reach the sewage system.[\[6\]](#)

Spill Response:

- Evacuate: Evacuate the area in the event of a large spill.
- Ventilate: For large spills or spills in confined spaces, provide mechanical ventilation to disperse vapors.[\[1\]](#)
- Containment: For larger spills, build dikes to prevent entry into sewer systems or bodies of water.[\[1\]](#)
- Absorption: Soak up the spill with an inert absorbent material (e.g., sand, earth, vermiculite).[\[3\]](#)[\[4\]](#)
- Collection: Place the absorbed material into a suitable, closed container for disposal.[\[4\]](#)

Quantitative Data Summary

Property	Value
Molecular Weight	214.22 g/mol [7]
Density	1.14 g/mL at 25 °C [5]
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n _{20/D} 1.473 [5]
Storage Temperature	2-8°C [5]

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